

# Operational Guide: Safe Disposal of (2,3-Dichloro-benzyl)-ethyl-amine

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## Compound of Interest

Compound Name: (2,3-Dichloro-benzyl)-ethyl-amine

CAS No.: 893586-26-0

Cat. No.: B2405578

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## Executive Summary & Chemical Identity

Effective disposal of **(2,3-Dichloro-benzyl)-ethyl-amine** requires strict adherence to protocols governing halogenated organic bases.<sup>[1][2][3]</sup> Unlike simple amines, the presence of the dichlorobenzyl moiety mandates segregation into halogenated waste streams to prevent the formation of toxic dioxins during improper incineration and to comply with EPA RCRA regulations regarding halogenated solvents and aromatics.<sup>[3]</sup>

## Chemical Profile

Parameter	Technical Detail
Chemical Name	(2,3-Dichloro-benzyl)-ethyl-amine
CAS Number	893586-26-0
Molecular Formula	C <sub>9</sub> H <sub>11</sub> Cl <sub>2</sub> N
Functional Class	Halogenated Secondary Amine
Acidity/Basicity	Basic (Secondary Amine)
Hazards	Corrosive (Skin/Eye), Aquatic Toxicity, Irritant
RCRA Waste Class	D002 (Corrosive), Halogenated Organic

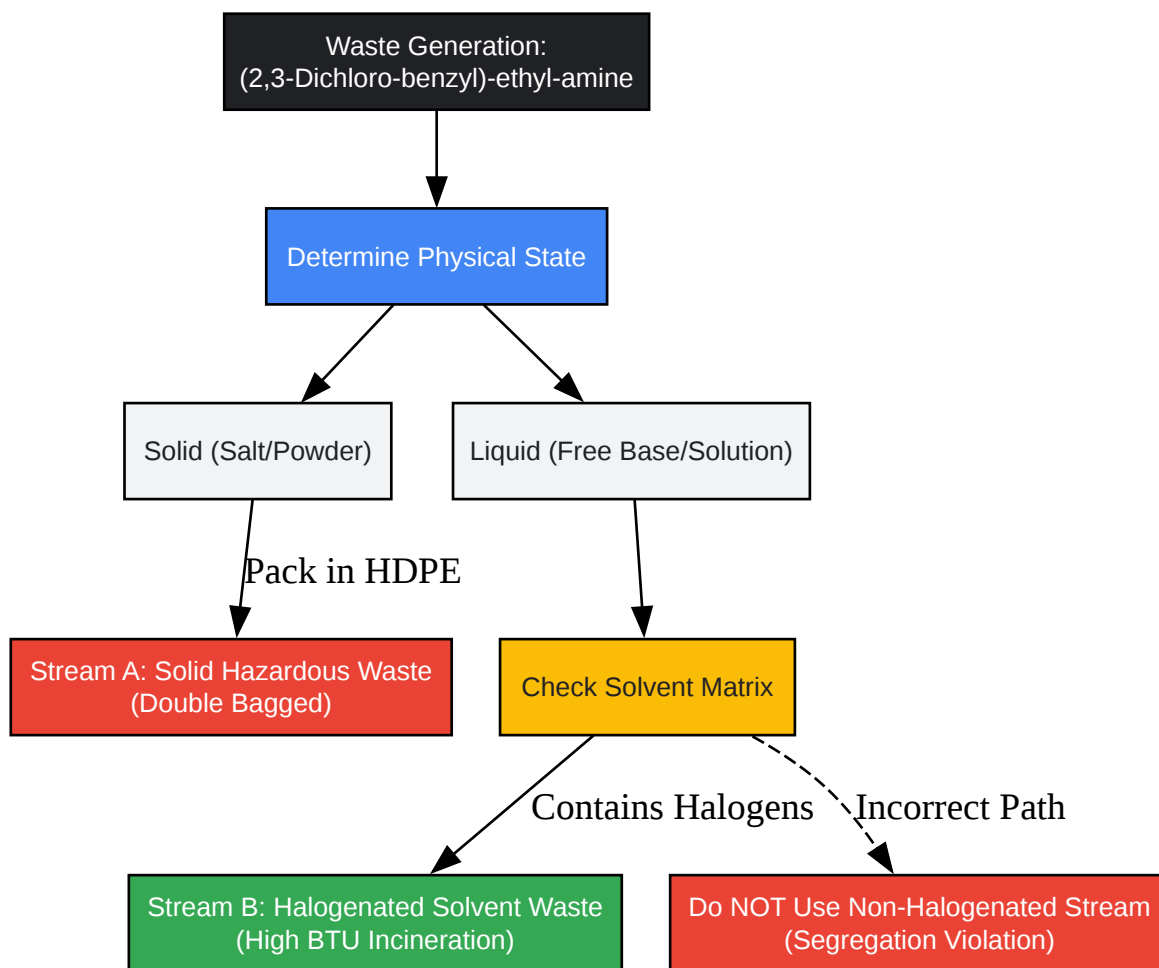
## Hazard Assessment & Segregation Logic

The disposal strategy is dictated by two critical chemical properties: basicity and halogenation.

- **Incompatibility Risk (The "Why"):** As a secondary amine, this compound reacts exothermically with acids and acid chlorides. Never dispose of this amine in the same container as acidic waste (e.g., waste HCl or H<sub>2</sub>SO<sub>4</sub>).<sup>[3]</sup> The resulting heat evolution can pressurize containers, leading to rupture.<sup>[3]</sup>
- **Halogenation Requirement:** The chlorine atoms on the benzene ring require the waste to be incinerated at higher temperatures to ensure complete destruction. It must be segregated from non-halogenated solvents (like acetone or ethanol) to avoid contaminating cheaper waste streams.

## Disposal Decision Matrix

The following logic flow dictates the operational procedure for your specific sample state.



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Figure 1: Decision tree for segregating halogenated amine waste. Note the strict prohibition of non-halogenated streams.

## Step-by-Step Disposal Protocol

### Phase 1: Pre-Disposal Stabilization

Before moving the chemical to the central waste area, ensure it is stable.[3]

- For Pure Liquids: Ensure the container is rated for corrosives (Glass or HDPE). Do not use metal containers (aluminum/zinc), as amines can corrode them, evolving hydrogen gas.[3]
- For Solutions: If the amine is dissolved in a solvent (e.g., DCM or Methanol), the entire mixture defaults to Halogenated Solvent Waste.[3]

## Phase 2: Packaging & Labeling

Follow strict "Lab Pack" procedures to ensure compliance with DOT and EPA regulations.

- Select Container: Use a wide-mouth HDPE jar or a safety-coated glass bottle.[1][2]
- Labeling: Affix a hazardous waste label.
  - Constituents: Write "**(2,3-Dichloro-benzyl)-ethyl-amine**" clearly. Do not use abbreviations.
  - Hazards: Check "Corrosive" and "Toxic".[4]
- PH Check: If the waste is an aqueous solution, verify pH. If pH > 12.5, it is RCRA Hazardous Waste code D002.[3]

## Phase 3: Transfer to Central Accumulation Area[2]

- Segregation: Place the container in the Halogenated Waste secondary containment tray.
- Distance: Keep at least 3 feet of separation from Acid Waste containers to prevent accidental mixing during a seismic event or spill.

## Spill Contingency & Emergency Response

In the event of a spill, immediate action is required to prevent respiratory exposure and drain contamination.[3][4][5]

### Spill Response Workflow



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Figure 2: Emergency response sequence.[1][2] Note: Do not use paper towels or sawdust for amine spills as they can react; use inert clay or vermiculite.[2]

Critical Note on Absorbents: Use inert absorbents (Vermiculite, Diatomaceous Earth, or Sand).  
[3] Avoid using sawdust or paper towels for concentrated amine spills, as the heat of reaction can theoretically cause charring or ignition.[3]

## Regulatory Compliance & Verification

This protocol aligns with federal and standard laboratory safety regulations.

- EPA RCRA Status: While not explicitly P-listed or U-listed by specific CAS, this compound falls under Characteristic Waste (Corrosivity - D002) if liquid/aqueous with pH > 12.5, and must be treated as Halogenated due to the dichlorobenzyl group [1].[1][2][3]
- Sewer Disposal:Strictly Prohibited. Chlorinated aromatics are toxic to aquatic life and can disrupt municipal water treatment bacteria [2].
- Drain Disposal:Strictly Prohibited.[2]

## References

- United States Environmental Protection Agency (EPA).Title 40, Code of Federal Regulations (40 CFR) Part 261 - Identification and Listing of Hazardous Waste. Retrieved from [[Link](#)][1][2]
- National Institutes of Health (NIH) PubChem.(2,3-Dichloro-benzyl)-ethyl-amine Compound Summary.[1][2] Retrieved from [[Link](#)][1][2][6]
- American Chemical Society (ACS).Identifying and Evaluating Hazards in Research Laboratories. Retrieved from [[Link](#)][1][2]

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## Sources

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